

Personal protective equipment for handling 3-((Phenylsulfonyl)methylene)oxetane

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Compound of Interest

Compound Name: 3-((Phenylsulfonyl)methylene)oxetane

Cat. No.: B567450

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Essential Safety and Handling Guide for 3-((Phenylsulfonyl)methylene)oxetane

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **3-((Phenylsulfonyl)methylene)oxetane** (CAS No. 1221819-46-0). Given the compound's hazard profile, adherence to these procedures is vital for ensuring laboratory safety.

Hazard Identification and Classification

3-((Phenylsulfonyl)methylene)oxetane is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Eye Damage/Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Physical and Chemical Properties

Property	Value	Source
Appearance	White to off-white solid	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₃ S	[1][2][3]
Molecular Weight	210.25 g/mol	[1][2][3]
Melting Point	51-53 °C	[1]
Boiling Point (Predicted)	412.0 ± 45.0 °C	[1]
Density (Predicted)	1.412 ± 0.06 g/cm ³	[1]
Storage Temperature	2-8°C, dry and sealed or -20°C in a freezer	[1][2][3]

Note on Storage: There are conflicting storage temperature recommendations. For long-term storage, freezing at -20°C is advisable to ensure stability. For short-term use, refrigeration at 2-8°C is acceptable. Always store in a tightly sealed container in a dry environment. Some suppliers may use cold-chain transportation.[3]

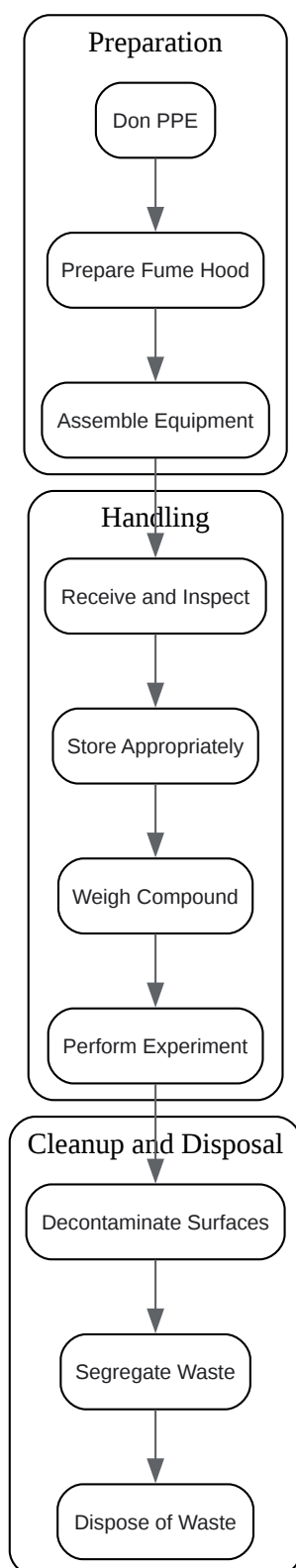
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound.

Body Part	Recommended PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always check for breakthrough times and dispose of gloves immediately after handling or if contamination occurs.
Eyes/Face	Safety glasses with side shields or goggles. A face shield is also recommended.	Provides a barrier against dust particles and splashes. A face shield offers additional protection, especially when handling larger quantities.
Body	Laboratory coat or chemical-resistant apron.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood.	Given the risk of respiratory irritation from inhaling the powder, all handling should be performed in a fume hood to minimize exposure.

Operational Plan: From Receipt to Experiment

A systematic workflow is essential for the safe handling of **3-((Phenylsulfonyl)methylene)oxetane**.



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Caption: Workflow for handling 3-((Phenylsulfonyl)methylene)oxetane.

Experimental Protocol: Step-by-Step Guidance

The following protocol is based on a documented synthesis procedure and general laboratory best practices.^[1]

- Preparation:
 - Before handling, ensure an eyewash station and safety shower are readily accessible.
 - Work within a certified chemical fume hood.
 - Don all required personal protective equipment (gloves, safety glasses, lab coat).
- Handling the Solid:
 - Upon receipt, inspect the container for any damage.
 - To weigh the compound, carefully transfer the desired amount from the storage container to a weighing vessel inside the fume hood to contain any dust.
 - Close the container tightly after use and return it to the appropriate storage location (refrigerator or freezer).
- Inert Atmosphere Handling (if required):
 - The synthesis of this compound involves air-sensitive reagents like n-butyllithium, suggesting that the compound itself may be handled under an inert atmosphere (e.g., nitrogen or argon) for certain reactions, although it is generally stable in air as a solid.
- Dissolution:
 - The compound is soluble in organic solvents such as tetrahydrofuran (THF) and ethyl acetate (EtOAc).^[1]
 - When dissolving, add the solvent slowly to the solid to avoid splashing.
- Post-Reaction Work-up:

- A typical work-up for reactions involving this compound may include quenching with an aqueous solution (e.g., ammonium chloride), followed by extraction with an organic solvent like ethyl acetate.^[1]

Emergency Procedures

Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spills	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water. For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste materials contaminated with **3-((Phenylsulfonyl)methylene)oxetane** must be treated as hazardous waste.

- Waste Collection:
 - Collect all contaminated materials (e.g., unused compound, reaction residues, contaminated gloves, pipette tips, and absorbent materials) in a designated, leak-proof, and clearly labeled container.
 - Keep this waste stream separate from other incompatible chemical waste.
- Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-((Phenylsulfonyl)methylene)oxetane**".
- Disposal:
 - Dispose of the hazardous waste through your institution's EHS-approved waste disposal program.
 - Do not dispose of this chemical down the drain or in regular trash. The preferred method of disposal for sulfone compounds is typically incineration by a licensed hazardous waste facility.

By adhering to these guidelines, researchers can safely handle **3-((Phenylsulfonyl)methylene)oxetane** and minimize risks to themselves and the environment. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) provided by the supplier.

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References

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